

A Comprehensive Technical Guide to the Applications of 4-Chlorophenylmagnesium Bromide

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Compound of Interest

Compound Name: 4-Chlorophenylmagnesium
bromide

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Introduction

4-Chlorophenylmagnesium bromide is a versatile Grignard reagent widely employed in organic synthesis.^[1] Its utility stems from the nucleophilic character of the carbon atom bonded to magnesium, enabling the formation of new carbon-carbon bonds. This technical guide provides an in-depth review of its applications, focusing on its role in Grignard reactions, cross-coupling reactions, and the synthesis of bioactive molecules. Detailed experimental protocols, quantitative data, and mechanistic diagrams are presented to offer a comprehensive resource for researchers in the field.

Core Properties

Property	Value	Reference
Chemical Formula	C ₆ H ₄ BrClMg	[1]
Molar Mass	215.76 g/mol	[2]
Appearance	Light grey to brown-black solution	[2]
Solubility	Soluble in diethyl ether and tetrahydrofuran (THF)	[3]
Primary Application	Grignard Reagent	[2]

Grignard Reactions: Nucleophilic Addition to Carbonyls

4-Chlorophenylmagnesium bromide readily participates in nucleophilic addition reactions with a variety of carbonyl compounds, including aldehydes, ketones, and esters. These reactions are fundamental in the construction of more complex molecular architectures.[1]

Reaction with Esters to Synthesize Tertiary Alcohols

A notable application is the synthesis of tris(4-chlorophenyl)methanol (TCPM-OH), a precursor to the pollutant tris(4-chlorophenyl)methane (TCPM). The reaction proceeds via a double addition of the Grignard reagent to an ester.[4]

Experimental Protocol: Synthesis of tris(4-chlorophenyl)methanol (TCPM-OH)[4]

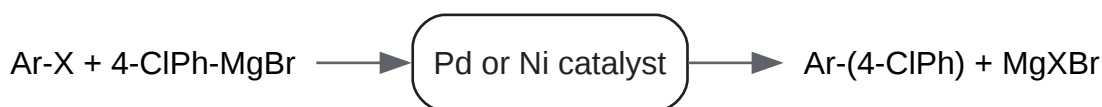
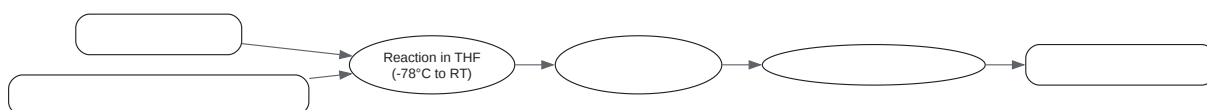
- A solution of methyl 4-chlorobenzoate in anhydrous tetrahydrofuran (THF) is cooled to -78°C under an inert atmosphere.
- A solution of **4-chlorophenylmagnesium bromide** (2.2 equivalents) in THF is added dropwise to the cooled ester solution.
- The reaction mixture is allowed to stir overnight while gradually warming to room temperature.

- The reaction is quenched by the addition of a saturated aqueous solution of ammonium chloride.
- The organic layer is separated, dried over anhydrous magnesium sulfate, and concentrated under reduced pressure to yield the crude product.
- Purification is achieved through column chromatography.

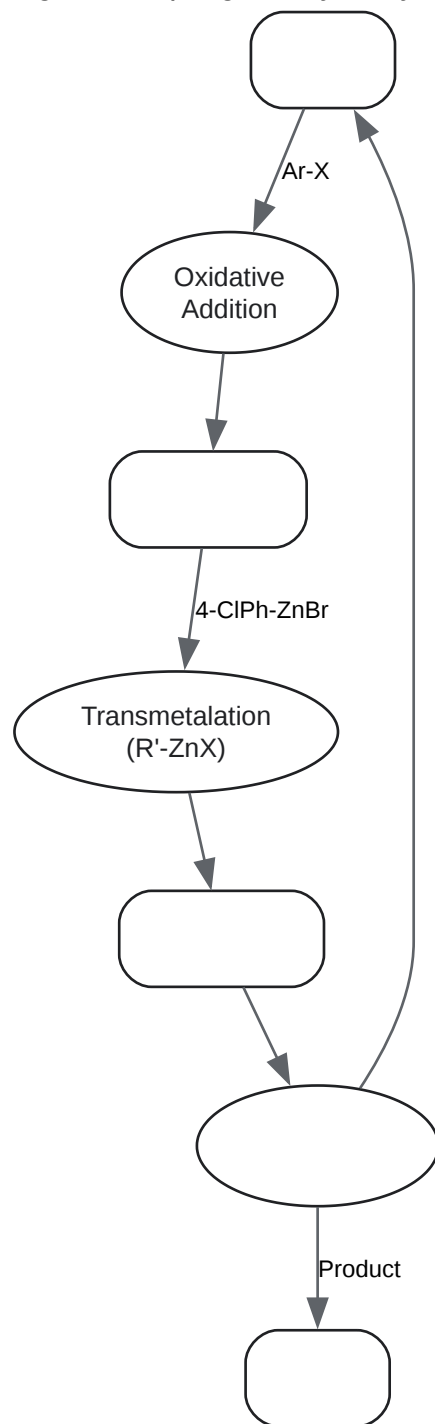
Quantitative Data:

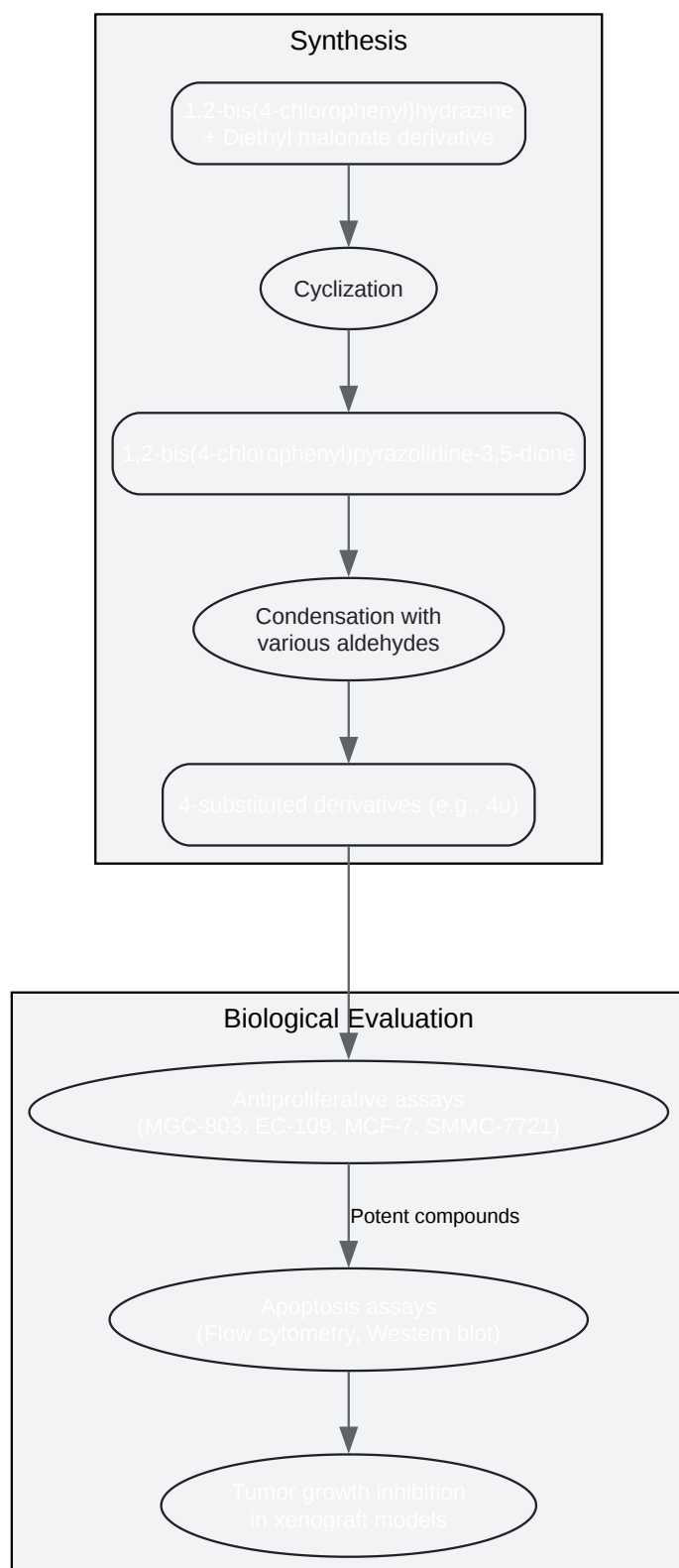
Electrophile	Product	Yield	Reference
Methyl 4-chlorobenzoate	tris(4-chlorophenyl)methanol	Not explicitly stated, but successful synthesis reported	[4]

Reaction Workflow:



Negishi Coupling Catalytic Cycle





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References

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